

Personal protective equipment for handling Methyl 2-hydroxyoctadecanoate

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Compound of Interest

Compound Name: Methyl 2-hydroxyoctadecanoate

Cat. No.: B164390

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Essential Safety and Handling Guide for Methyl 2-hydroxyoctadecanoate

This guide provides immediate safety, operational, and disposal protocols for researchers, scientists, and drug development professionals handling **Methyl 2-hydroxyoctadecanoate** (CAS No: 2420-35-1). Following these procedures is crucial for ensuring a safe laboratory environment.

Physicochemical and Toxicological Data

The following tables summarize the key quantitative data for **Methyl 2-hydroxyoctadecanoate**.

Table 1: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₁₉ H ₃₈ O ₃	[1][2]
Molecular Weight	314.5 g/mol	[1][2][3]
Physical State	Solid	[1][2]
Melting Point	45 - 55 °C	[4]
Boiling Point	400 °C at 760 mmHg	[5]
Flash Point	215 °C (419 °F) Cleveland Open Cup	[4]
Solubility	Soluble in Chloroform (Slightly), Methanol (Slightly)	[5]

Table 2: Hazard Identification and Toxicity

Hazard	Classification	Notes
GHS Classification	Not classified as a hazardous substance.	Based on available Safety Data Sheets, Methyl 2-hydroxyoctadecanoate is not considered hazardous under GHS criteria.[6]
Acute Toxicity	Data not available.	Fatty acid esters generally have low toxicity.[7]
Skin Contact	May cause slight irritation upon prolonged contact.	Generally, the product does not irritate the skin.[4][6]
Eye Contact	May cause slight eye irritation.	Some reports suggest it may cause serious eye irritation.[3][4]
Ingestion	May cause gastrointestinal irritation.	Accidental ingestion may be damaging to health.[4][7]
Inhalation	May cause respiratory irritation.	Vapors from heated material may irritate mucous membranes.[4][8]

Operational Plan: Handling and Personal Protective Equipment (PPE)

A systematic approach to handling **Methyl 2-hydroxyoctadecanoate** is essential for minimizing exposure and ensuring safety.

Engineering Controls

- Work in a well-ventilated area, such as a chemical fume hood, especially when heating the substance or creating aerosols.[4]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[9][10]

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **Methyl 2-hydroxyoctadecanoate**:

- Eye and Face Protection: Wear chemical safety goggles or glasses with side shields (compliant with EN166 or equivalent).[9][11]
- Hand Protection: Use chemically resistant gloves (e.g., nitrile rubber, PVC).[12][13] Inspect gloves for any damage before use and practice proper glove removal technique to avoid skin contact.[14]
- Skin and Body Protection: A standard laboratory coat should be worn.[7] For tasks with a higher risk of splashing, consider a PVC apron.[7]
- Respiratory Protection: Not typically required under normal conditions with adequate ventilation.[6][9] If vapors or mists are generated, a NIOSH-approved organic vapor/mist respirator may be necessary.[12]

Handling Procedures

- Avoid all personal contact, including inhalation of dust or vapors.[7]
- Do not eat, drink, or smoke in the laboratory area.[12]
- Wash hands thoroughly after handling the chemical and before leaving the laboratory.[8]
- Keep the container tightly closed when not in use.[12][13]
- Avoid creating dust when handling the solid form.
- If transferring the substance, use grounding and bonding to prevent static discharge.[15]

Storage

- Store in a cool, dry, and well-ventilated area.[4][12]
- Keep away from incompatible materials such as strong oxidizing agents, acids, and bases.[9][10][12]

- Store in the original, clearly labeled container.[7]

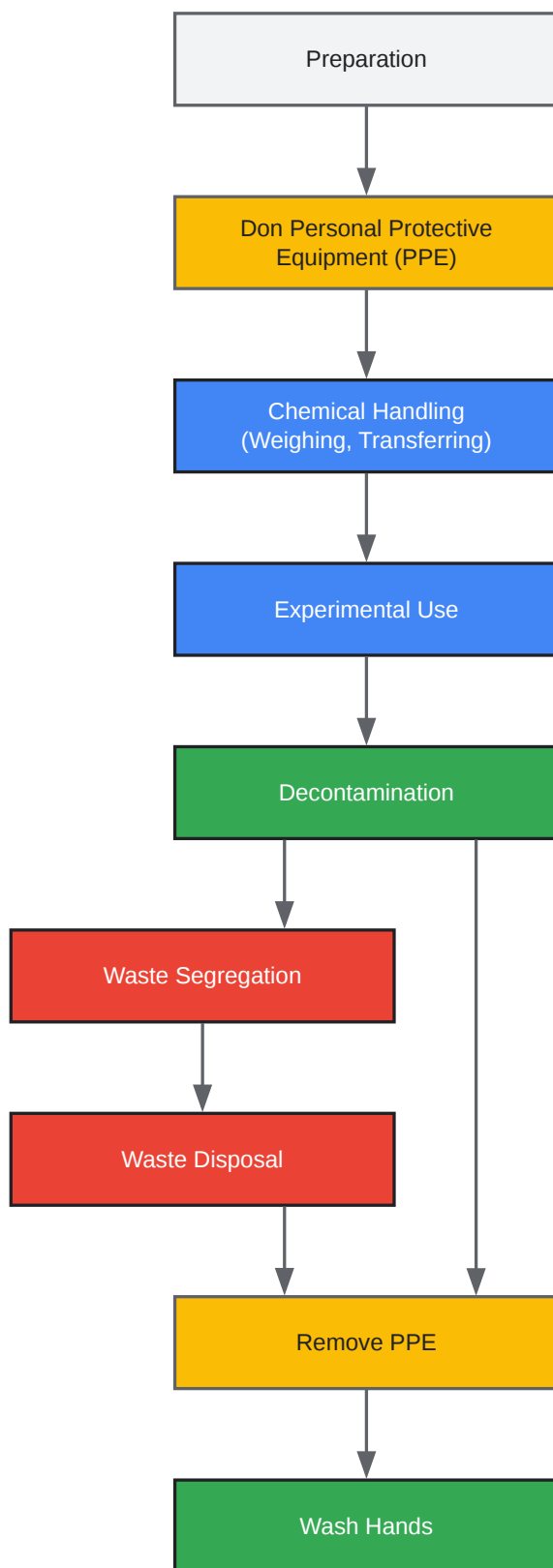
Disposal Plan

Proper disposal of **Methyl 2-hydroxyoctadecanoate** and associated waste is critical to prevent environmental contamination.

- Chemical Waste: Dispose of unused **Methyl 2-hydroxyoctadecanoate** and any solutions containing it as chemical waste. Do not mix with other waste streams.[14] All waste must be handled in accordance with local, state, and federal regulations.[7]
- Contaminated Materials: Any materials that have come into contact with the chemical, such as gloves, absorbent pads, and empty containers, should be disposed of as hazardous waste.[14][16] Do not dispose of these materials in regular trash.
- Spill Cleanup: In the event of a spill, absorb the material with an inert, non-combustible absorbent material (e.g., sand, vermiculite).[15][16] Collect the absorbed material into a suitable container for disposal.[15] Ensure the area is well-ventilated during cleanup.[17] Avoid allowing the spill to enter drains or waterways.[16][17]

Experimental Workflow and Safety Procedures

The following diagram illustrates the standard workflow for safely handling **Methyl 2-hydroxyoctadecanoate** in a laboratory setting.



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Caption: Workflow for safe handling of **Methyl 2-hydroxyoctadecanoate**.

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